

Comparative Guide to the Synthesis of 2-Chloro-5-nitropheno^l

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Compound of Interest

Compound Name: 2-Chloro-5-nitropheno^l

Cat. No.: B015424

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For researchers and professionals in drug development and chemical synthesis, the efficient and high-yield production of key intermediates is paramount. **2-Chloro-5-nitropheno^l** is a valuable building block in the synthesis of various pharmaceuticals and other fine chemicals. This guide provides a comparative analysis of two alternative synthetic routes to this compound: the direct nitration of 2-chloropheno^l and the hydrolysis of 1,2-dichloro-4-nitrobenzene.

Performance Comparison

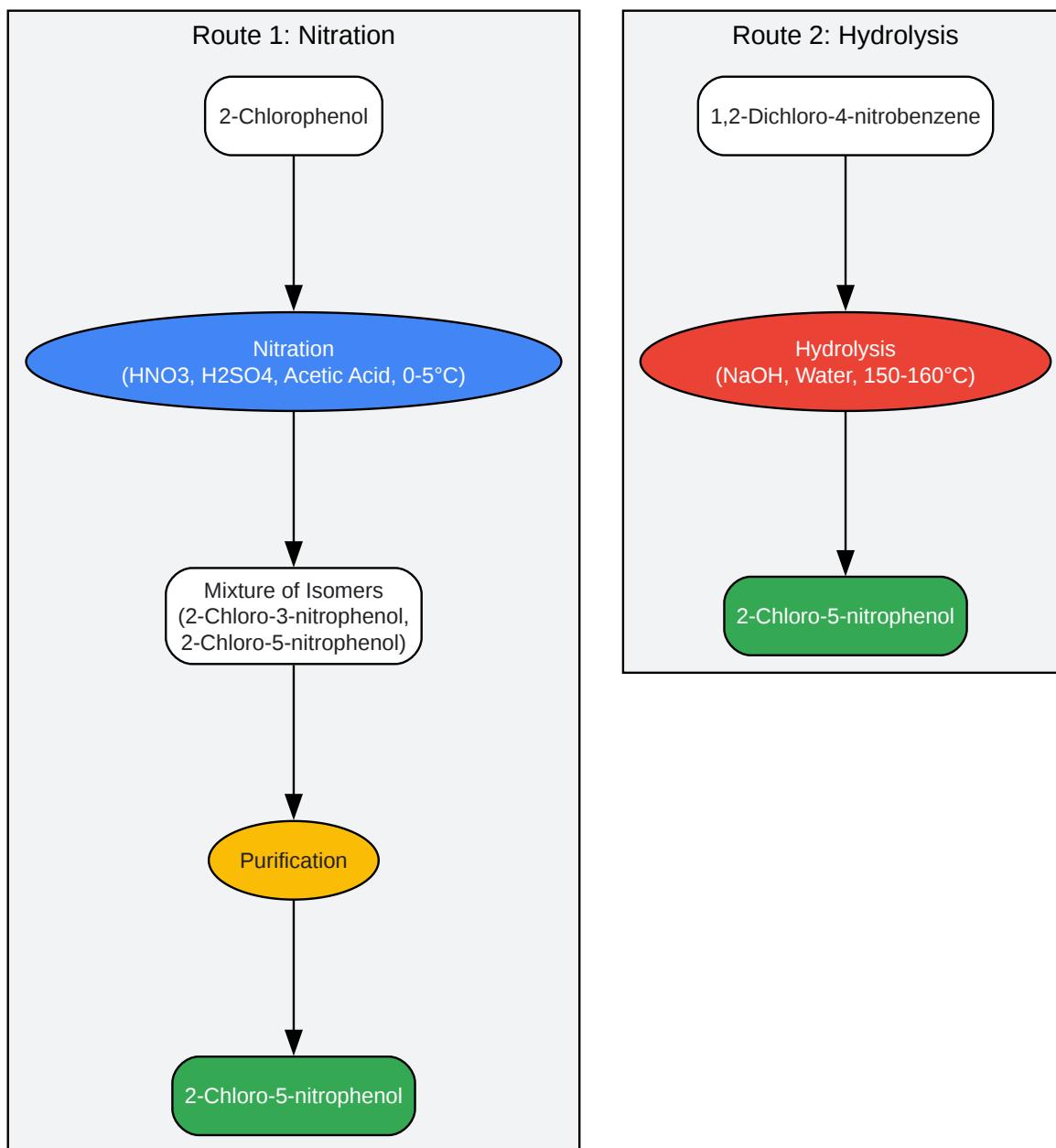
The selection of a synthetic route often depends on a variety of factors including yield, reaction conditions, availability of starting materials, and ease of purification. Below is a summary of the key quantitative data for the two primary routes to **2-Chloro-5-nitropheno^l**.

Parameter	Route 1: Nitration of 2-Chlorophenol	Route 2: Hydrolysis of 1,2-Dichloro-4-nitrobenzene
Starting Material	2-Chlorophenol	1,2-Dichloro-4-nitrobenzene
Key Reagents	Nitric Acid, Sulfuric Acid	Sodium Hydroxide
Solvent	Acetic Acid	Water
Reaction Temperature	0-5°C	150-160°C
Reaction Time	Not Specified	5 hours
Yield	Not Specified for 2-chloro-5-nitro isomer	~85%
Purity	Mixture of isomers requires separation	High

Synthetic Pathways Overview

The two pathways approach the synthesis of **2-Chloro-5-nitrophenol** from different starting materials and under distinct reaction conditions. The choice between them will depend on laboratory capabilities, cost of reagents, and desired purity of the final product.

Alternative Synthetic Routes to 2-Chloro-5-nitrophenol

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